CCT018159 long-term storage conditions

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Compound of Interest	
Compound Name:	*CCT018159*
CAS No.:	*868989-73-5*
Cat. No.:	*B7729244*

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Technical Support Center: **CCT018159**

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage and effective use of the HSP90 inhibitor, **CCT018159**.

Frequently Asked Questions (FAQs)

Q1: How should solid **CCT018159** be stored for long-term stability?

A1: Solid **CCT018159** is typically shipped at ambient temperature. For long-term storage, it is recommended to store the solid compound at +4°C or -20°C.[1][2] When stored as a solid and kept in a tightly sealed vial, the product can be stored for up to 6 months.[3]

Q2: What are the recommended conditions for storing **CCT018159** in solution?

A2: Stock solutions of **CCT018159** should be prepared, aliquoted to avoid repeated freeze-thaw cycles, and stored frozen.[4][5] Specific recommendations vary slightly by supplier, but generally, storage at -20°C is suitable for up to one to three months.[2][3][5] For longer-term storage of up to six months, -80°C is recommended.[4] It is also advised to protect the stock solution from light.[4]

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Q3: Can I store **CCT018159** stock solutions at room temperature?

A3: It is not recommended to store **CCT018159** stock solutions at room temperature for extended periods. For optimal stability, solutions should be prepared fresh and used on the same day.[3] If immediate use is not possible, aliquoting and freezing is the best practice.

Data Presentation: CCT018159 Long-Term Storage Conditions

Form	Storage Temperature	Duration	Supplier Recommendations & Notes
Solid	+4°C	Up to 6 months	R&D Systems[1], Tocris Bioscience[6]
-20°C	Up to 3 months (general)	Sigma-Aldrich[2][5]	
Stock Solution	-20°C	1 to 3 months	MedchemExpress (1 month)[4], Sigma-Aldrich (up to 3 months)[2][5]
-80°C	Up to 6 months	MedchemExpress[4]	

Troubleshooting Guides

Issue 1: Inconsistent or unexpected experimental results.

- Possible Cause: Compound degradation due to improper storage or handling.
  - Troubleshooting Steps:
    - Always aliquot stock solutions to minimize freeze-thaw cycles.[4]
    - Before use, allow the vial to equilibrate to room temperature for at least 60 minutes before opening to prevent condensation.[3]

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- Protect stock solutions from light.[4]
- If degradation is suspected, prepare a fresh stock solution from the solid compound.

- Possible Cause: Compound precipitation in aqueous media.
  - Troubleshooting Steps:
    - Ensure the final concentration of the solvent (e.g., DMSO) in the experimental medium is low (typically <0.5%) to avoid toxicity and precipitation.
    - Add the stock solution to the aqueous medium dropwise while gently vortexing to facilitate mixing and prevent immediate precipitation.
    - Visually inspect the medium for any signs of precipitation after adding the inhibitor.

Issue 2: Reduced or no activity of **CCT018159** in cell-based assays.

- Possible Cause: Sub-optimal experimental conditions.
  - Troubleshooting Steps:
    - Cell Density: Ensure a consistent and optimal cell seeding density, as this can affect the cellular response to the inhibitor.
    - Passage Number: Use cells with a low and consistent passage number, as cellular characteristics can change over time.
    - Incubation Time: Ensure that the duration of inhibitor treatment is consistent across experiments.

Experimental Protocols

General Protocol for Western Blot Analysis of HSP90 Client Protein Degradation

This protocol provides a general workflow for assessing the effect of **CCT018159** on the degradation of HSP90 client proteins (e.g., AKT, c-Raf) in cultured cells.

- Cell Seeding:

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- Seed cells in 6-well plates at a density that will allow them to reach 70-80% confluency at the time of harvest.
- Allow cells to attach overnight in a humidified incubator at 37°C with 5% CO2.

- Compound Preparation and Treatment:
  - Prepare a stock solution of **CCT018159** in DMSO (e.g., 10 mM).
  - On the day of the experiment, prepare serial dilutions of the stock solution in a complete culture medium to achieve the desired final concentrations.
  - Include a vehicle control (medium with the same final concentration of DMSO as the highest **CCT018159** concentration).
  - Remove the old medium from the cells and replace it with the medium containing **CCT018159** or the vehicle control.
  - Incubate the cells for the desired treatment duration (e.g., 24 hours).
- Cell Lysis:
  - Wash the cells with ice-cold PBS.
  - Add ice-cold RIPA buffer supplemented with protease and phosphatase inhibitors.
  - Scrape the cells and transfer the lysate to a pre-chilled microcentrifuge tube.
  - Incubate on ice for 30 minutes, with occasional vortexing.
  - Centrifuge at 14,000 x g for 15 minutes at 4°C.
  - Collect the supernatant containing the protein lysate.
- Protein Quantification and Sample Preparation:
  - Determine the protein concentration of each lysate using a BCA or Bradford assay.
  - Normalize the protein concentrations for all samples.

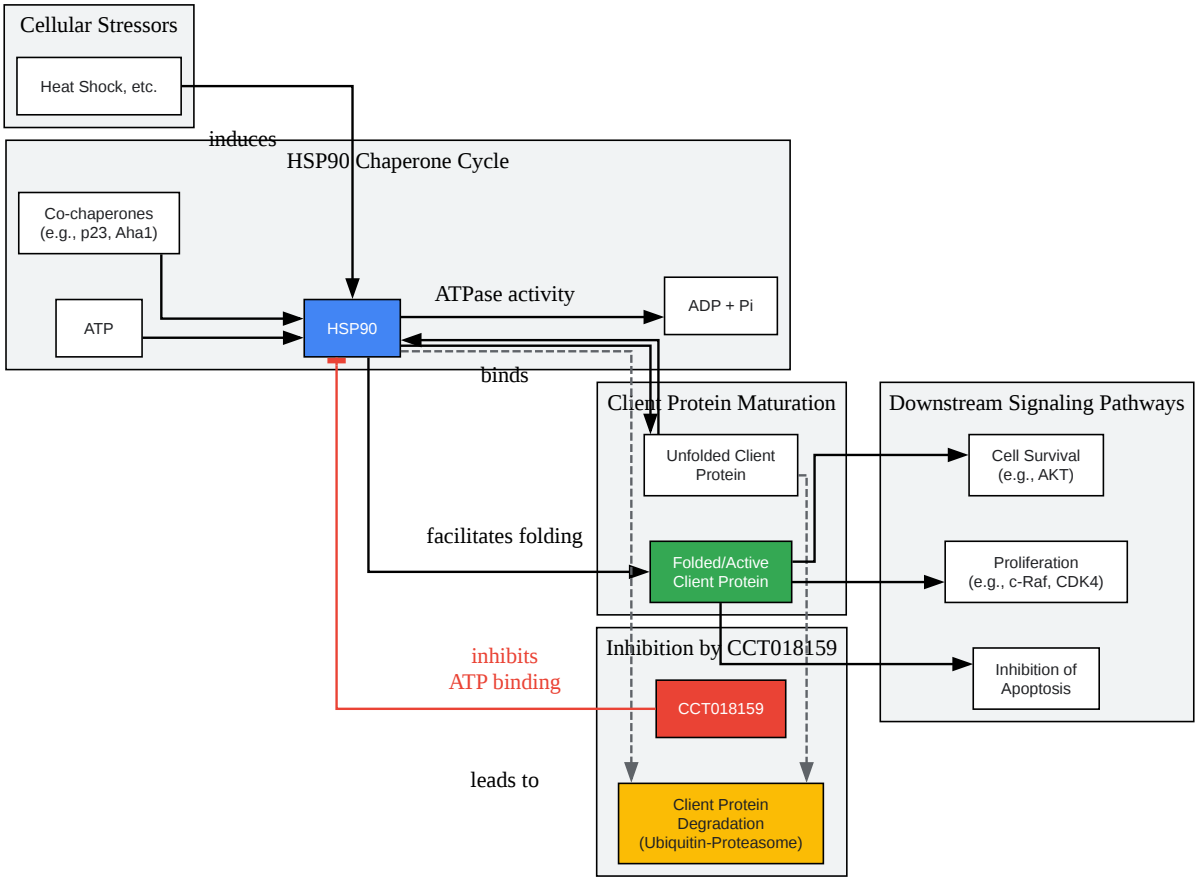
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- Add Laemmli sample buffer and boil at 95-100°C for 5-10 minutes.

- SDS-PAGE and Western Blotting:
  - Load equal amounts of protein onto an SDS-PAGE gel.
  - Transfer the separated proteins to a PVDF or nitrocellulose membrane.
  - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
  - Incubate the membrane with primary antibodies against the HSP90 client protein of interest and a loading control (e.g., GAPDH, β-actin) overnight at 4°C.
  - Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane again and visualize the protein bands using an appropriate detection reagent.

Mandatory Visualization

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Caption: **CCT018159** inhibits HSP90, leading to client protein degradation.

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